

An In-depth Technical Guide to Thietan-3-one

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Compound of Interest

Compound Name: Thietan-3-one

Cat. No.: B1315229

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **Thietan-3-one**, detailed experimental protocols for its use in synthesis, and methods for its characterization. **Thietan-3-one** is a valuable heterocyclic building block in medicinal chemistry and organic synthesis, recognized for its role in the creation of novel chemical entities with diverse biological activities.

Core Molecular Data

Thietan-3-one, a sulfur-containing four-membered heterocycle, is a key intermediate in the synthesis of various thietane derivatives. Its fundamental properties are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₃ H ₄ OS	[1][2]
Molecular Weight	88.13 g/mol	[1][2]
IUPAC Name	thietan-3-one	[1]
CAS Number	22131-92-6	[1][2]
Canonical SMILES	C1C(=O)CS1	[1][2]
InChI Key	DQOHDRDDPZNSQI-UHFFFAOYSA-N	[1][2]
Appearance	Solid	[2]

Physicochemical Properties

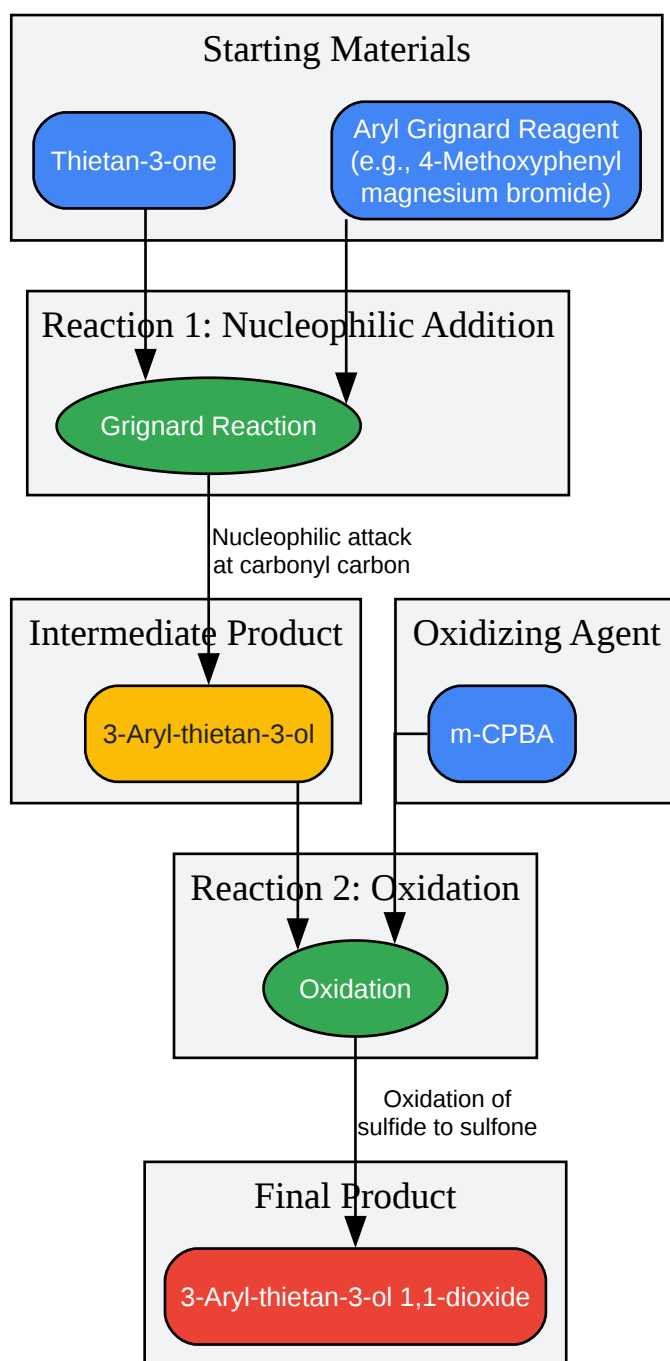
A collection of computed and experimentally relevant physical and chemical properties of **Thietan-3-one** are presented here. These values are critical for its handling, storage, and application in experimental settings.

Property	Value	Citation(s)
Exact Mass	87.99828592 Da	[1]
Form	Solid	[2]

Synthesis and Reactions

Thietan-3-one is a versatile precursor for a variety of substituted thietanes. A common application is its use in the synthesis of 3-substituted thietan-3-ols and their subsequent oxidation to thietane dioxides, which are of interest in medicinal chemistry.[\[3\]](#)[\[4\]](#)

A representative synthetic workflow starting from **Thietan-3-one** is illustrated below.



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Caption: Synthetic workflow for 3-Aryl-thietan-3-ol 1,1-dioxide.

Experimental Protocols

The following protocols are detailed methodologies for key experiments involving **Thietan-3-one** and its derivatives.

This protocol describes the nucleophilic addition of a Grignard reagent to **Thietan-3-one** to form a tertiary alcohol.[\[5\]](#)

Materials:

- **Thietan-3-one**
- 4-Methoxyphenyl magnesium bromide (0.5 M in THF)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous Ammonium Chloride (NH₄Cl)
- Dichloromethane (CH₂Cl₂)
- Anhydrous Sodium Sulfate (Na₂SO₄)
- Round-bottom flask, magnetic stirrer, dropping funnel, and standard glassware for extraction.

Procedure:

- Prepare a solution of **Thietan-3-one** (4.01 g, 45.5 mmol, 1.0 equiv) in THF (141 mL) in a round-bottom flask.[\[5\]](#)
- Cool the solution to -78 °C using a dry ice/acetone bath.[\[5\]](#)
- Add 4-Methoxyphenyl magnesium bromide (0.5 M in THF, 100 mL, 50.0 mmol, 1.1 equiv) dropwise to the cooled solution.[\[5\]](#)
- Stir the reaction mixture at -78 °C for 30 minutes.[\[5\]](#)
- Allow the mixture to warm to room temperature (25 °C) and continue stirring for an additional hour.[\[5\]](#)
- Quench the reaction by adding saturated aqueous NH₄Cl (80 mL).[\[5\]](#)

- Extract the mixture with CH_2Cl_2 (3 x 50 mL).[\[5\]](#)
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure using a rotary evaporator.[\[5\]](#)
- Purify the crude product by flash column chromatography to yield the desired 3-(4-Methoxyphenyl)thietan-3-ol.[\[5\]](#)

This protocol details the oxidation of the sulfide in the thietane ring to a sulfone using m-CPBA.
[\[3\]](#)

Materials:

- 3-Aryl-thietan-3-ol (product from Protocol 4.1)
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Dissolve the 3-Aryl-thietan-3-ol (1.0 equiv) in CH_2Cl_2 (to a concentration of 0.13 M) in a flask and cool to 0 °C.[\[3\]](#)
- Add m-CPBA (3.0 equiv) portionwise to the solution at 0 °C.[\[3\]](#)
- After stirring at 0 °C for 5 minutes, allow the reaction mixture to warm to 25 °C and stir for 3.5 hours.[\[3\]](#)
- Quench the reaction with saturated aqueous NaHCO_3 (50 mL) and add an additional 50 mL of CH_2Cl_2 .[\[3\]](#)
- Separate the phases and wash the organic layer with NaHCO_3 (20 mL).[\[3\]](#)

- Extract the aqueous layer with CH_2Cl_2 (2 x 50 mL).[3]
- Combine all organic layers, dry over Na_2SO_4 , filter, and concentrate in vacuo.[3]
- Purify the resulting crude product by flash column chromatography to afford the thietan-3-ol dioxide.[3][4]

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for the structural elucidation of **Thietan-3-one** and its derivatives.

Sample Preparation:

- Dissolve approximately 5-10 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6).
- Transfer the solution to an NMR tube.

Data Acquisition:

- Record ^1H NMR spectra on a 400 MHz or higher spectrometer.[3] Chemical shifts are reported in parts per million (ppm) relative to an internal standard (e.g., tetramethylsilane, TMS).[3]
- Record ^{13}C NMR spectra with complete proton decoupling.[3]
- For unambiguous assignments, two-dimensional NMR experiments such as COSY and HSQC can be performed.[3]

Mass spectrometry (MS) is used to determine the molecular weight and fragmentation pattern of the synthesized compounds.

Sample Preparation:

- Prepare a dilute solution of the sample (approx. 1 mg/mL) in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).[6]

Data Acquisition (using GC-MS with EI source as an example):

- Inject the sample solution into the GC-MS system.[6]
- The gas chromatograph separates the components of the sample before they enter the mass spectrometer.
- In the mass spectrometer, an electron ionization (EI) source is typically used to generate ions.[6]
- The resulting mass spectrum will show the molecular ion peak and characteristic fragment ions, which aid in structure confirmation.[6] High-resolution mass spectrometry (HRMS) can be used for precise mass determination.[3]

Safety and Handling

Thietan-3-one and its derivatives should be handled with care in a well-ventilated fume hood. Based on GHS hazard statements, **Thietan-3-one** is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Store in a cool, dry, and dark place.[7]

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